

Navigating the Safety Landscape of N-Isononylcyclohexylamine: A Technical Guide

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Compound of Interest

Compound Name: *N-Isononylcyclohexylamine*

Cat. No.: *B15175798*

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Disclaimer: Specific safety and toxicological data for **N-Isononylcyclohexylamine** (CAS No. 93963-89-4) is not readily available in public domains. This guide is based on the general safety profiles of similar alkylcyclohexylamine compounds. It is imperative to consult the substance-specific Safety Data Sheet (SDS) provided by the manufacturer before any handling, storage, or use. The information herein should be used as a supplementary resource for risk assessment and safety planning.

Introduction

N-Isononylcyclohexylamine is an organic compound belonging to the family of alkylcyclohexylamines. These compounds are utilized in various industrial applications, including as corrosion inhibitors, catalysts, and intermediates in the synthesis of pharmaceuticals and agrochemicals. Due to their chemical nature, alkylcyclohexylamines often exhibit corrosive and irritant properties, necessitating stringent safety protocols for handling and use. This technical guide provides a comprehensive overview of the anticipated safety and handling requirements for **N-Isononylcyclohexylamine**, tailored for researchers, scientists, and drug development professionals.

Physicochemical and Toxicological Data

Quantitative data for **N-Isononylcyclohexylamine** is not available. The following tables are structured to present the necessary data that should be obtained from a substance-specific SDS.

Table 1: Physical and Chemical Properties of N-Isononylcyclohexylamine

| Property | Value |
|--------------------------|--------------------|
| Molecular Formula | C15H31N |
| Molecular Weight | 225.42 g/mol |
| Appearance | Data not available |
| Odor | Data not available |
| Boiling Point | Data not available |
| Melting Point | Data not available |
| Flash Point | Data not available |
| Autoignition Temperature | Data not available |
| Vapor Pressure | Data not available |
| Solubility in Water | Data not available |
| pH | Data not available |

Table 2: Toxicological Data for N-Isononylcyclohexylamine

| Endpoint | Value | Species | Route |
|----------------------------------|--------------------|---------|------------|
| Acute Oral Toxicity (LD50) | Data not available | Rat | Oral |
| Acute Dermal Toxicity (LD50) | Data not available | Rabbit | Dermal |
| Acute Inhalation Toxicity (LC50) | Data not available | Rat | Inhalation |
| Skin Corrosion/Irritation | Data not available | Rabbit | Dermal |
| Serious Eye Damage/Irritation | Data not available | Rabbit | Ocular |
| Carcinogenicity | Data not available | - | - |
| Mutagenicity | Data not available | - | - |
| Reproductive Toxicity | Data not available | - | - |

Experimental Protocols

Detailed experimental protocols for toxicological and safety testing of **N-Isononylcyclohexylamine** are not publicly available. However, standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for such assessments.

OECD Guideline for Testing of Chemicals, Section 402: Acute Dermal Toxicity

This guideline provides a method for assessing the acute toxic effects of a substance when applied to the skin.

- **Animal Model:** Healthy young adult albino rabbits are typically used.
- **Preparation:** The fur is clipped from the dorsal area of the trunk of the test animals approximately 24 hours before the test.

- **Application:** The test substance is applied uniformly over an area of at least 10% of the total body surface area. The application site is then covered with a porous gauze dressing and non-irritating tape.
- **Dosage:** A limit test at a dose of 2000 mg/kg body weight is usually performed. If toxicity is observed, a range of dose levels is used to determine the LD50.
- **Observation Period:** Animals are observed for 14 days for signs of toxicity and mortality. Body weight is recorded weekly.
- **Necropsy:** All animals are subjected to a gross necropsy at the end of the observation period.

Safety and Handling

Given the general properties of alkylcyclohexylamines, **N-Isononylcyclohexylamine** should be handled as a potentially corrosive and flammable substance.

Personal Protective Equipment (PPE)

A comprehensive PPE program is essential when working with this compound.

- **Eye and Face Protection:** Chemical safety goggles and a face shield are mandatory to protect against splashes.
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat or chemical-resistant apron should be worn.[1] For tasks with a high risk of splashing, chemical-resistant coveralls are recommended.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area or a chemical fume hood. If engineering controls are not sufficient, a NIOSH-approved respirator with organic vapor cartridges should be used.

Handling and Storage

- **Handling:** Avoid contact with skin, eyes, and clothing.[2] Do not breathe vapors or mists. Use only with adequate ventilation. Keep away from heat, sparks, and open flames.[3] Ground all equipment to prevent static discharge.

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.

Emergency Procedures

First Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.^[4]
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.^[4] Seek immediate medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[5] Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.^[6]

Fire-Fighting Measures

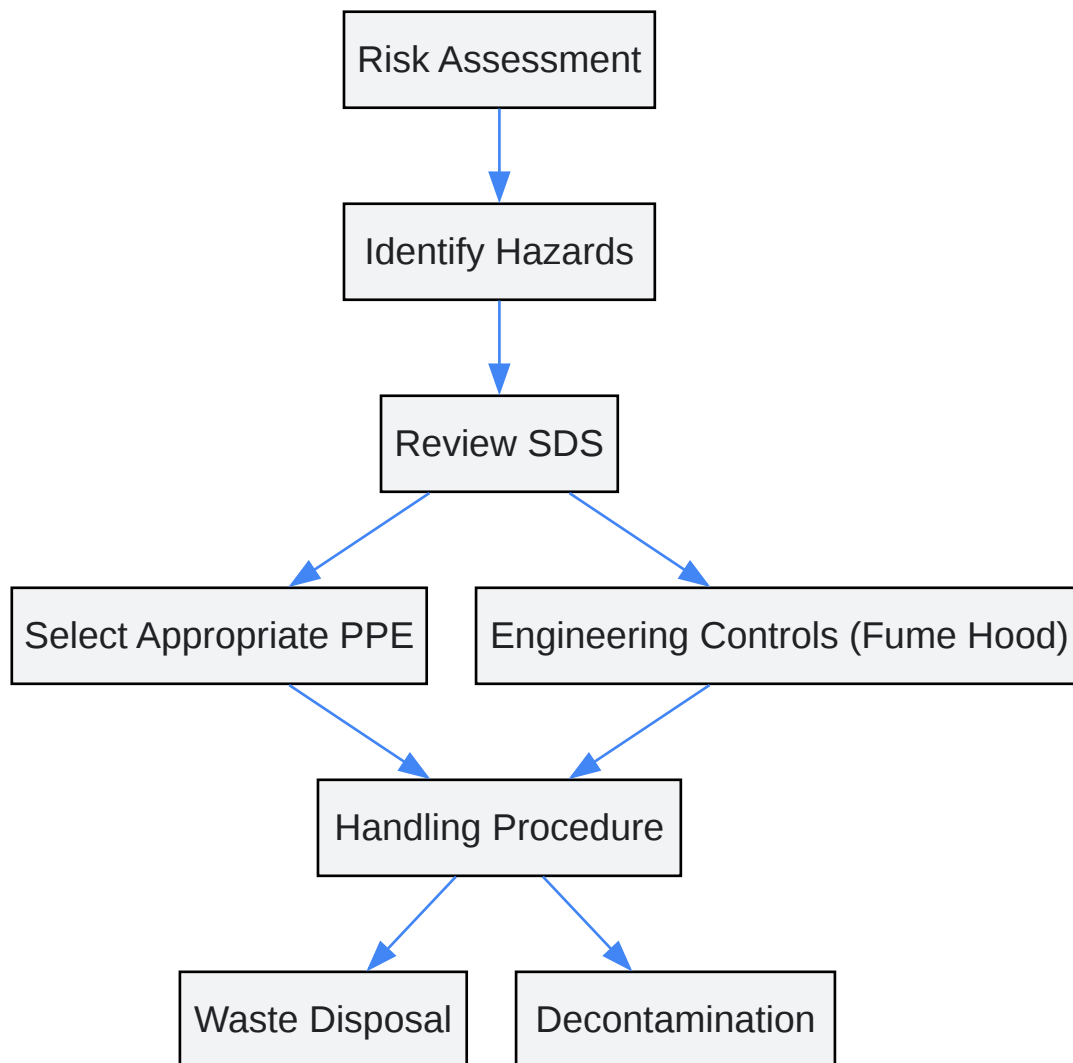
- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^[7]
- **Specific Hazards:** The compound may be combustible and can form explosive mixtures with air.^[8] Thermal decomposition may produce toxic gases such as carbon monoxide, carbon dioxide, and nitrogen oxides.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Spill and Leak Procedures

- **Small Spills:** Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.
- **Large Spills:** Evacuate the area. Prevent entry into waterways, sewers, basements, or confined areas. Dike the spilled material, if possible.

Visualized Workflows

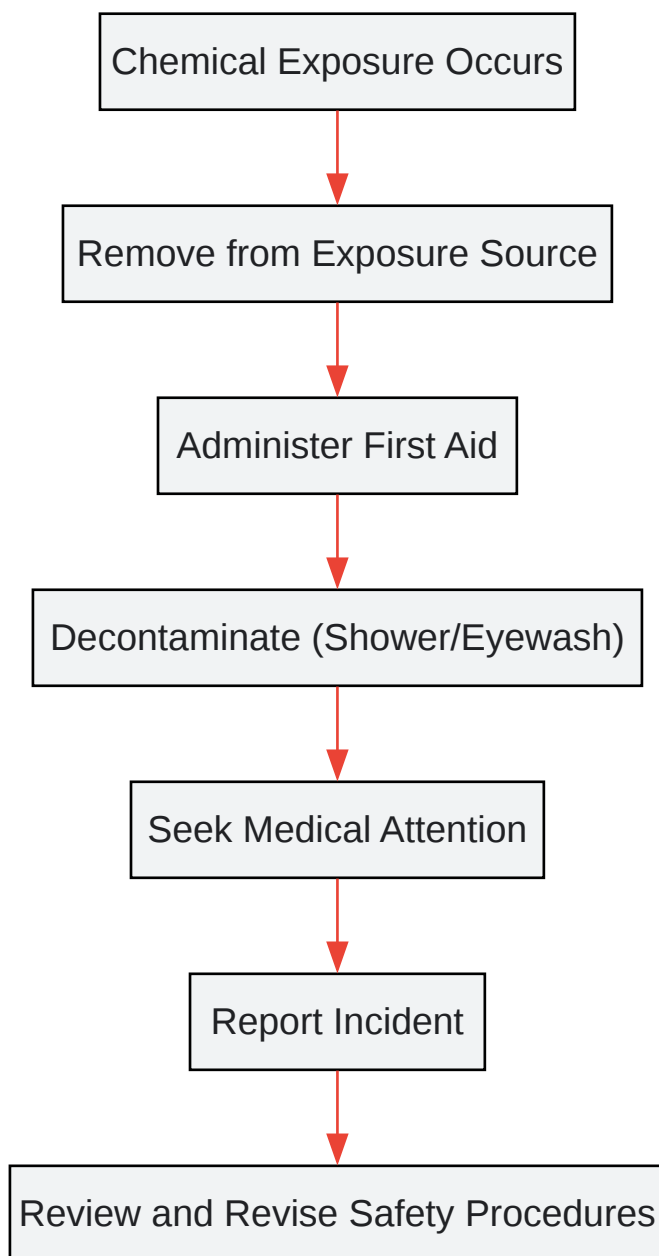
Chemical Handling Workflow



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Caption: General workflow for safe chemical handling.

Emergency Response for Chemical Exposure



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Caption: Emergency response workflow for chemical exposure.

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